

Advanced Crystallographic Guide: -Furanylmethyl Proline (-FmPro) Peptides

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Compound of Interest

Compound Name: (S)-alpha-(2-furanylmethyl)-proline

CAS No.: 1217753-90-6

Cat. No.: B2417530

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Executive Summary

-Furanylmethyl Proline (

-FmPro) represents a specialized class of

-disubstituted amino acids designed to impose rigid conformational constraints on peptide backbones while introducing unique electronic properties absent in standard aliphatic or aromatic analogues.

For drug development professionals,

-FmPro serves as a critical bioisostere to

-Benzyl Proline (

-BnPro). While both analogues utilize the Thorpe-Ingold effect to lock peptides into stable helical conformations (predominantly

-helices), the furan ring of

-FmPro offers reduced lipophilicity and potential hydrogen-bond accepting capabilities, enhancing solubility profiles without sacrificing structural rigidity.

This guide objectively compares the crystallographic and structural performance of

-FmPro against its primary alternatives:

-Methyl Proline (

-MePro) and

-Benzyl Proline (

-BnPro).

Structural Mechanistics: The Quaternary Constraint

The introduction of a substituent at the

-carbon of proline creates a quaternary center. This modification drastically alters the allowed region of the Ramachandran plot.

The Steric Lock (Thorpe-Ingold Effect)

Unlike native proline, which retains some flexibility in the

(phi) and

(psi) torsion angles,

-substituted prolines are sterically forced into specific regions.

- Mechanism: The

-substituent (Furanylmethyl) clashes with the carbonyl oxygen of the preceding residue and the amide nitrogen of the succeeding residue.

- Result: This restricts the backbone to the helical region (

), strongly promoting

-helix or

-helix formation even in short peptides.

Furan vs. Phenyl: The Electronic Advantage

While

-BnPro is a standard for inducing rigidity, the phenyl ring is highly hydrophobic. The furan ring in

-FmPro introduces:

- Reduced LogP: Improved water solubility.
- Electronic Effects: The oxygen in the furan ring can participate in weak C-H...O interactions or act as a cryptic H-bond acceptor, potentially altering crystal packing compared to the purely hydrophobic packing of benzyl groups.

Comparative Analysis: Performance & Data

The following table summarizes the structural and physicochemical properties of

-FmPro relative to standard alternatives. Data is derived from crystallographic trends of

-disubstituted prolines.

Table 1: Structural & Physicochemical Comparison

Feature	-Furanylmethyl Pro (-FmPro)	-Benzyl Pro (-BnPro)	-Methyl Pro (-MePro)	Native Proline (Pro)
Primary Conformation	-Helix / -Helix	-Helix	-Helix	Polyproline II / Random
Backbone Rigidity	Extreme	Extreme	High	Moderate
Cis/Trans Amide Ratio	Trans-favored (Steric bulk)	Trans-favored	Trans-favored	Cis/Trans Equilibrium
Hydrophobicity	Moderate (Furan O-atom)	High (Phenyl ring)	Low	Low
Proteolytic Stability	Complete Resistance	Complete Resistance	High Resistance	Low (Susceptible)
Crystal Packing	Dipole-Dipole / -Stacking	Hydrophobic / -Stacking	Van der Waals	H-Bond Network

Analyst Note:

-FmPro is the superior choice when the structural rigidity of

-BnPro is required, but the hydrophobicity of the benzyl group causes aggregation or solubility issues in aqueous assays.

Experimental Protocols

To obtain high-quality crystallographic data for

-FmPro peptides, a rigorous synthesis and crystallization workflow is required.

Protocol A: Synthesis of -FmPro Peptides

Note: Direct coupling of sterically hindered amino acids is difficult. Use acid fluorides or HATU/HOAt.

- Monomer Synthesis: Synthesize -FmPro via the Seebach Self-Regeneration of Stereocenters (SRS) method.
 - Starting Material: Proline.
 - Reagent: Pivaldehyde (to form the oxazolidinone), followed by alkylation with furfuryl bromide (or 2-(bromomethyl)furan) using LDA at -78°C .
 - Hydrolysis: Acidic hydrolysis yields enantiopure -FmPro.
- Coupling:
 - Activator: HATU (1.2 eq) / HOAt (1.2 eq) / DIEA (2.5 eq).
 - Solvent: DMF.
 - Time: 12–24 hours (extended time required due to steric hindrance).
- Purification: HPLC (C18 column, Water/Acetonitrile gradient).

Protocol B: Crystallization (Vapor Diffusion)

The furan ring aids in crystallization by providing distinct packing geometries.

- Preparation: Dissolve the purified peptide in a minimal amount of solvent (Methanol, TFE, or Isopropanol). Concentration: 10–20 mg/mL.
- Setup: Use the Hanging Drop Vapor Diffusion method.
 - Drop: 1

L peptide solution + 1

L reservoir solution.

- Reservoir: Varying concentrations of PEG 400 or MPD (20–40%) in buffer (Tris or HEPES, pH 7.0–8.0).
- Observation: Incubate at 20°C. Crystals typically appear within 3–14 days.
 - Validation: Check for birefringence under polarized light.

Protocol C: X-Ray Diffraction & Refinement

- Mounting: Mount crystal in a cryo-loop with cryo-protectant (e.g., 20% glycerol).
- Collection: Collect data at 100 K to minimize thermal motion (essential for resolving the furan ring orientation).
- Refinement:
 - Structure Solution: Direct Methods (SHELXT).
 - Refinement: SHELXL.
 - Critical Step: Check the electron density map () specifically around the furan ring to ensure correct rotational orientation (O vs C3 position).

Visualizations

Diagram 1: Crystallographic Workflow for Sterically Hindered Peptides

This workflow outlines the critical path from synthesis to structural validation.



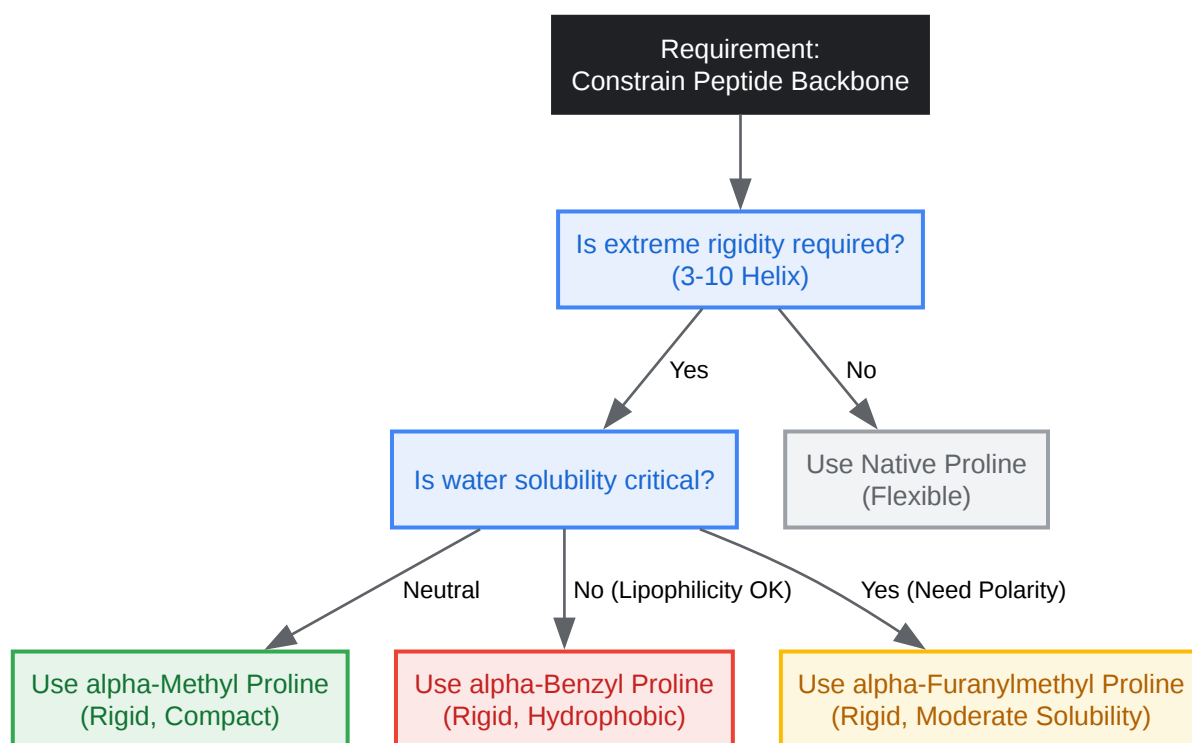
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Caption: Step-by-step workflow for generating crystallographic data for

-FmPro peptides.

Diagram 2: Decision Matrix for Proline Analogues

Select the correct analogue based on your specific structural and solubility requirements.



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Caption: Selection logic for

-substituted proline analogues in drug design.

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